

# Technical Guide: Interaction of UV-123 (NOR HALS) with Polymer Matrices

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: UV-123  
CAS No.: 122586-52-1  
Cat. No.: B570858

[Get Quote](#)

Content Type: Technical Whitepaper & Operational Guide Subject: Bis-(1-octyloxy-2,2,6,6-tetramethyl-4-piperidiny) sebacate (Tinuvin 123) Audience: Polymer Scientists, Material Engineers, and Medical Device Packaging Specialists

## Part 1: Executive Summary & Chemical Architecture

### The Stability Paradox in Acidic Matrices

In the development of high-performance polymer matrices—whether for automotive clear coats or medical device packaging—standard stabilization protocols often fail due to a fundamental chemical incompatibility. Traditional Hindered Amine Light Stabilizers (HALS) are basic. When introduced into acid-catalyzed matrices (e.g., cross-linked acrylics) or polymers containing acidic residues (e.g., certain drug-eluting matrices), they undergo an acid-base reaction. This neutralizes the acid catalyst (retarding cure) and deactivates the stabilizer (forming salts).

**UV-123** represents the solution to this paradox. It is a NOR HALS (amino-ether functionality), distinct from standard secondary or tertiary amine HALS.

## Chemical Identity[1]

- Common Name: **UV-123** (Tinuvin 123)[1]
- IUPAC Name: Bis-(1-octyloxy-2,2,6,6-tetramethyl-4-piperidiny) sebacate[1][2][3]

- CAS Number: 129757-67-1[1][2][4][5]
- Key Functional Group: Amino-ether (>N-O-R).[6] The oxygen atom attached to the nitrogen reduces the electron density, rendering the molecule non-basic.

## Physicochemical Profile

The following data dictates the processing parameters for compounding **UV-123** into polymer melts or solvent systems.

Property	Value	Implication for Matrix Interaction
Molecular Weight	~737 g/mol	Medium MW balances migration resistance with mobility for radical scavenging.
Physical Form	Liquid (at 20°C)	Excellent miscibility; minimizes "blooming" (surface crystallization) common with solid HALS.
pKa (Basicity)	~ 4.0 - 4.5	Significantly lower than standard HALS (pKa ~9-10). Does not interact with acid catalysts.
Solubility	>50% in Xylene/Esters	Highly compatible with polar and non-polar organic matrices.
Water Solubility	< 0.01%	Resistant to leaching in aqueous environments (critical for medical implants/outdoor use).

## Part 2: Mechanism of Interaction (The Denisov Cycle)

The efficacy of **UV-123** relies on the Denisov Cycle, a regenerative radical scavenging process. Unlike UV absorbers (which dissipate energy as heat), **UV-123** traps the free radicals (

and

) formed during polymer degradation.

## The NOR Advantage

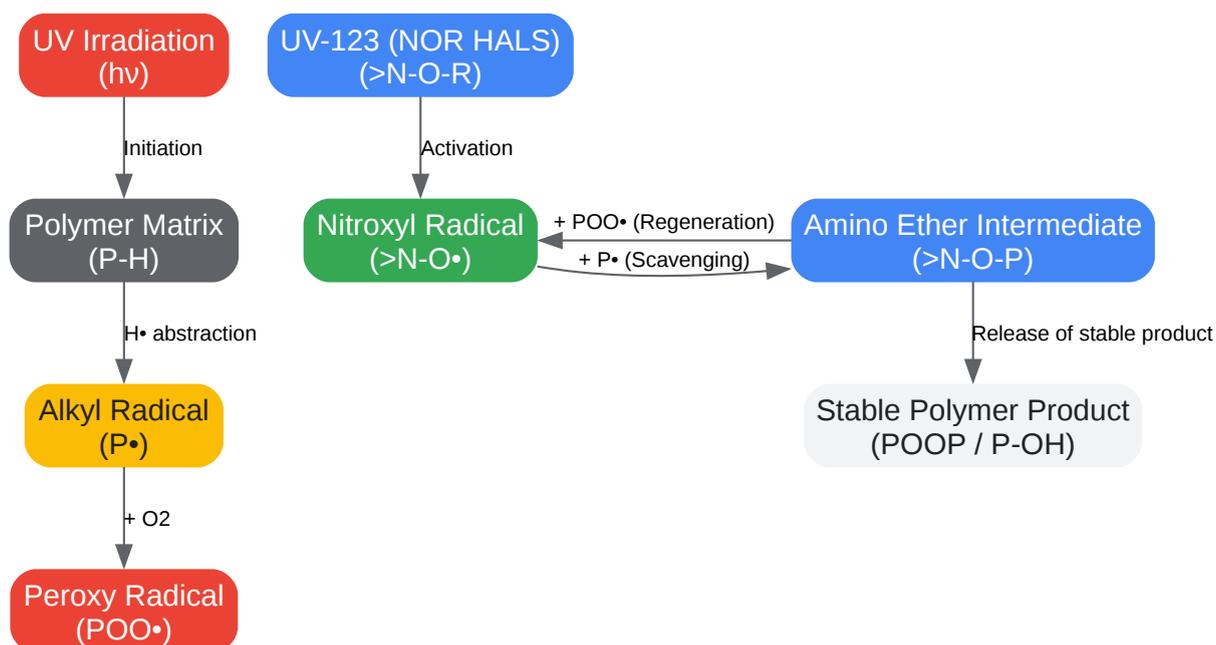
Standard HALS must first be oxidized to form the active nitroxyl radical (

). **UV-123**, possessing the pre-oxidized amino-ether (

) structure, enters the cycle more rapidly and without the induction period required by secondary amines.

## Mechanistic Pathway Visualization

The following diagram illustrates the regenerative cycle where **UV-123** traps destructive peroxy radicals, converting them into harmless species while regenerating the active stabilizer.



[Click to download full resolution via product page](#)

Caption: The regenerative Denisov Cycle showing how **UV-123** intercepts alkyl and peroxy radicals without being consumed.

## Part 3: Experimental Protocols for Matrix Compatibility

To validate the inclusion of **UV-123** in a specific polymer system (e.g., a drug-eluting stent coating or automotive clear coat), the following protocols must be executed. These ensure the stabilizer does not interfere with the matrix chemistry.

### Protocol A: The Acid-Interaction Screening (Self-Validating)

Objective: Confirm that **UV-123** does not neutralize acidic catalysts or excipients in the matrix.

- Preparation: Prepare a model solution containing the matrix's acid catalyst (e.g., p-Toluenesulfonic acid, p-TSA) in a non-polar solvent (e.g., Toluene).
- Control: Measure the pH or conductivity of the p-TSA solution.
- Variable: Add stoichiometric equivalent of Standard HALS (e.g., Tinuvin 770) to Vial A.
- Test: Add stoichiometric equivalent of **UV-123** to Vial B.
- Observation:
  - Vial A (Fail): Immediate precipitate formation (salt) or significant conductivity drop.
  - Vial B (Pass): Solution remains clear; conductivity remains stable.
- Validation: Perform FTIR on the solution. A shift in the acid carbonyl peak indicates salt formation. **UV-123** should show no shift.

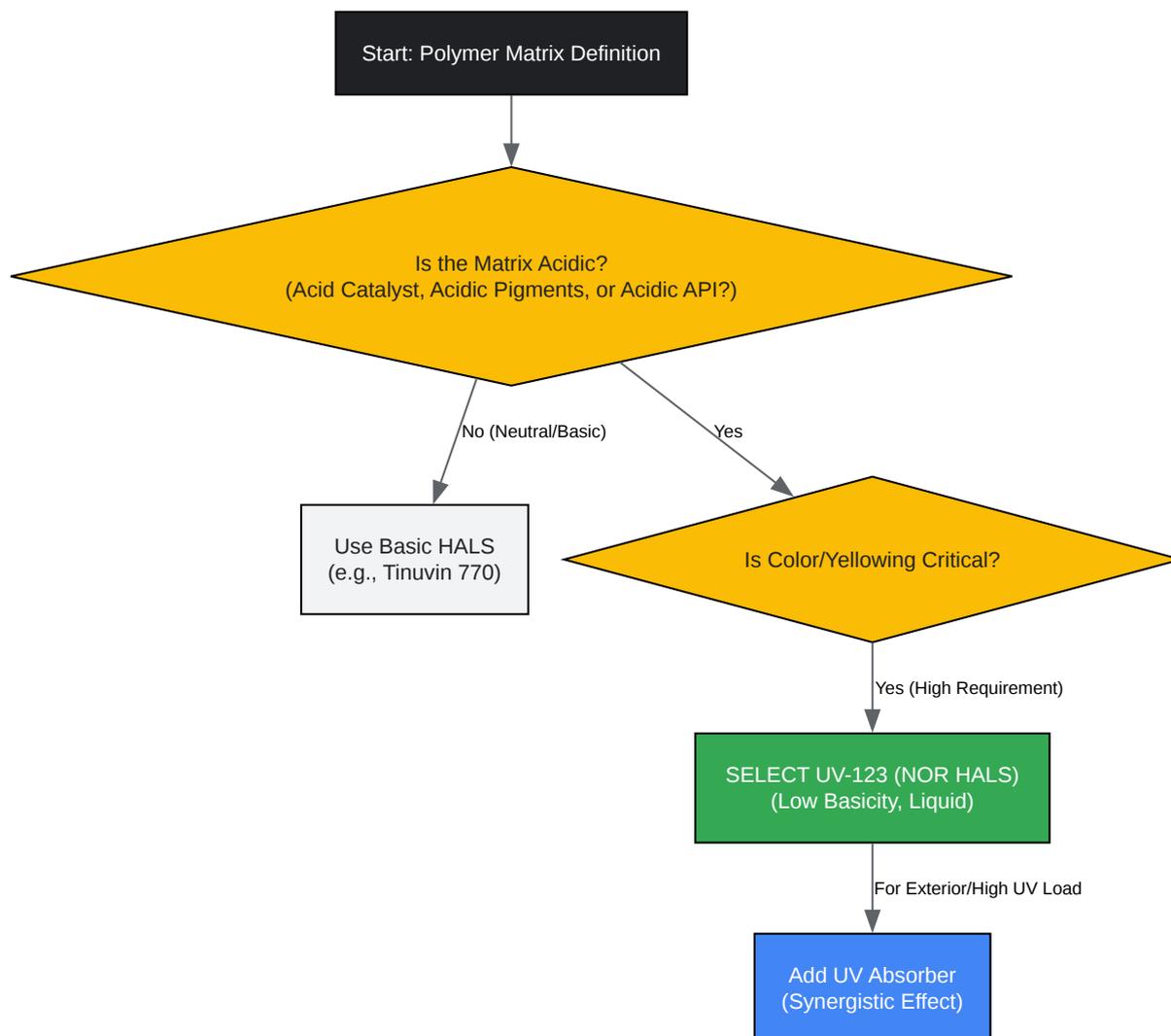
### Protocol B: Surface Migration & Blooming Analysis (XPS)

Objective: Quantify the migration of **UV-123** to the polymer surface (blooming), which can affect adhesion or drug release rates.

- Sample Fabrication: Spin-coat the polymer + **UV-123** formulation onto silicon wafers. Cure as required.
- Aging: Subject samples to thermal aging (60°C) for 72 hours to accelerate migration.
- Analysis (XPS/ESCA): Perform X-ray Photoelectron Spectroscopy at varying take-off angles (15° vs 90°).
- Calculation:
  - Calculate the Nitrogen/Carbon (N/C) ratio at the surface vs. bulk.
  - Acceptance Criteria: The surface N/C ratio should not exceed the bulk ratio by >20%. Excessive surface nitrogen indicates blooming, which risks delamination or toxicity in medical devices.

## Part 4: Critical Workflow - Stabilizer Selection

The decision to use **UV-123** versus other stabilizers (UV Absorbers or Basic HALS) depends strictly on the matrix chemistry.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting **UV-123** based on matrix acidity and performance requirements.

## Part 5: References & Authority

The mechanistic insights and data provided above are grounded in the following authoritative sources:

- Gugumus, F. (1993). Possibilities and limits of synergism with light stabilizers in polyolefins. *Polymer Degradation and Stability*, 39(1), 117-135. [[Link](#)]
- Pospíšil, J., et al. (2005). Photo-oxidation of polymers: Part I. Mechanisms and stabilization. *Polymer Degradation and Stability*.<sup>[7][8][9][10]</sup> [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. TINUVIN 123 | CAS 129757-67-1 | Chemical-Suppliers [[chemical-suppliers.eu](https://www.chemical-suppliers.eu)]
- 2. UV-123 Light Stabilizer (HALS) for Research [[benchchem.com](https://www.benchchem.com)]
- 3. linchemical.com [[linchemical.com](https://www.linchemical.com)]
- 4. dispersions-resins-products.basf.us [[dispersions-resins-products.basf.us](https://www.dispersions-resins-products.basf.us)]
- 5. scribd.com [[scribd.com](https://www.scribd.com)]
- 6. dispersions-resins-products.basf.us [[dispersions-resins-products.basf.us](https://www.dispersions-resins-products.basf.us)]
- 7. nbinno.com [[nbinno.com](https://www.nbinno.com)]
- 8. 3vsigmausa.com [[3vsigmausa.com](https://www.3vsigmausa.com)]
- 9. eyouagro.com [[eyouagro.com](https://www.eyouagro.com)]
- 10. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Technical Guide: Interaction of UV-123 (NOR HALS) with Polymer Matrices]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b570858#interaction-of-uv-123-with-polymer-matrices>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)